

L-Alanyl-L-alanine Methyl Ester: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Ala-Ala-OMe*

Cat. No.: *B12386760*

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For researchers, scientists, and drug development professionals, L-Alanyl-L-alanine methyl ester (**Ala-Ala-OMe**) presents a versatile dipeptide for various applications in biochemical and pharmaceutical research. This technical guide provides an in-depth overview of its commercial availability, synthesis, and potential biological significance.

This dipeptide ester, with the CAS number 24326-09-8, is a derivative of the natural amino acid L-alanine. Its structure, featuring a methyl-esterified C-terminus, can enhance its hydrophobicity and cell permeability compared to its free-acid counterpart, L-Alanyl-L-alanine. This property makes it a valuable tool in studying peptide transport and metabolism.

Commercial Availability and Specifications

While not as commonly listed as its protected precursors or the single amino acid ester L-Alanine methyl ester hydrochloride, L-Alanyl-L-alanine methyl ester is available from a select number of specialized chemical suppliers. Researchers seeking to procure this compound should reference the CAS number 24326-09-8 to ensure the correct product. Quantitative data from suppliers is often limited; however, typical specifications are outlined below.

Property	Typical Specification
CAS Number	24326-09-8[1]
Molecular Formula	C ₇ H ₁₄ N ₂ O ₃ [1]
Molecular Weight	174.20 g/mol [1]
Purity	≥95%
Appearance	White to off-white solid
Solubility	Soluble in water and polar organic solvents

Synthesis of L-Alanyl-L-alanine Methyl Ester

The synthesis of L-Alanyl-L-alanine methyl ester typically involves the coupling of two L-alanine moieties, with appropriate protection and deprotection steps. A common strategy is the deprotection of an N-terminally protected precursor.

Experimental Protocol: Deprotection of N-Benzyloxycarbonyl-L-alanyl-L-alanine methyl ester

One documented method for the synthesis of L-Alanyl-L-alanine methyl ester involves the removal of a benzyloxycarbonyl (Z) protecting group from the corresponding protected dipeptide.[1]

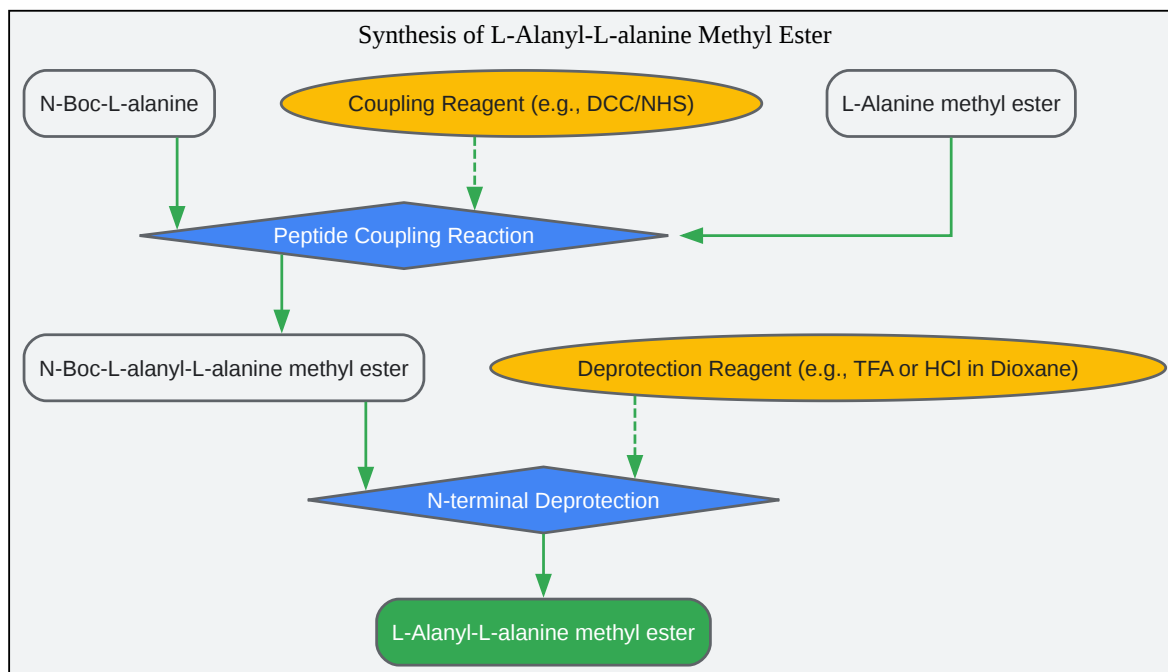
Materials:

- N-Benzyloxycarbonyl-L-alanyl-L-alanine methyl ester (Z-Ala-Ala-OMe)
- Hydrogen bromide (HBr) in glacial acetic acid
- Anhydrous ether
- Glacial acetic acid

Procedure:

- Dissolve N-Benzyloxycarbonyl-L-alanyl-L-alanine methyl ester in a minimal amount of glacial acetic acid.
- Add a solution of hydrogen bromide in glacial acetic acid to the mixture.
- Stir the reaction mixture at room temperature and monitor the progress by thin-layer chromatography (TLC).
- Upon completion of the reaction, precipitate the product by the addition of anhydrous ether.
- Collect the precipitate by filtration, wash with anhydrous ether, and dry under vacuum to yield L-Alanyl-L-alanine methyl ester hydrobromide.
- For the free base, subsequent neutralization and purification steps would be required.

Below is a workflow diagram illustrating the synthesis of L-Alanyl-L-alanine methyl ester via the deprotection of its N-Boc protected precursor, a commonly used alternative protecting group.



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A general workflow for the synthesis of L-Alanyl-L-alanine methyl ester.

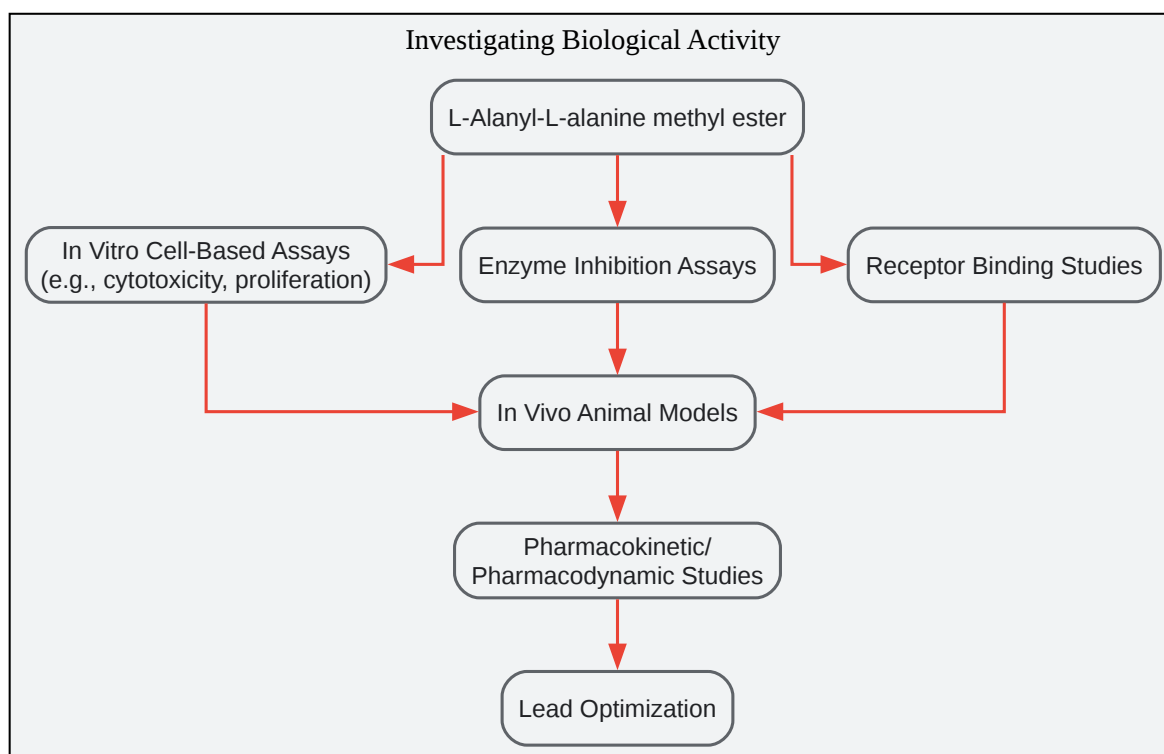
Potential Biological Roles and Applications

While specific research on the biological activity of L-Alanyl-L-alanine methyl ester is limited, the functions of related dipeptides and the impact of C-terminal esterification provide insights into its potential applications.

Dipeptides can exhibit distinct physiological properties compared to their constituent amino acids. They can act as antioxidants, and their transport and metabolism are of significant interest in nutrition and drug delivery. The methyl esterification of the C-terminus increases the hydrophobicity of the peptide, which can enhance its ability to cross cellular membranes. This

modification is a strategy employed in the design of peptide-based drugs to improve their bioavailability.[2]

The workflow for investigating the biological activity of a novel dipeptide ester like L-Alanyl-L-alanine methyl ester would typically involve a series of in vitro and in vivo studies.



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A logical workflow for the biological evaluation of a dipeptide ester.

In conclusion, L-Alanyl-L-alanine methyl ester is a dipeptide of interest for researchers in the fields of peptide chemistry, drug discovery, and proteomics. While commercial availability is somewhat limited, its synthesis from protected precursors is well-established. Further research is warranted to fully elucidate its biological functions and potential therapeutic applications.

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References

- 1. L-Alanine, L-alanyl-, methyl ester synthesis - chemicalbook [chemicalbook.com]
- 2. Synthesis of Peptides Containing C-Terminal Methyl Esters Using Trityl Side-Chain Anchoring: Application to the Synthesis of a-Factor and a-Factor Analogs - PMC [pmc.ncbi.nlm.nih.gov]
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